

An In-depth Technical Guide to 2-Pyrimidineacetic Acid

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Compound of Interest

Compound Name: 2-Pyrimidineacetic Acid

Cat. No.: B151167

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Pyrimidineacetic acid** (CAS Number: 66621-73-6), a key synthetic intermediate in pharmaceutical development. This document consolidates critical physicochemical data, outlines experimental procedures, and presents relevant biological context to support research and development activities.

Physicochemical Properties

2-Pyrimidineacetic acid is a crystalline solid that serves as a versatile building block in organic synthesis.^{[1][2]} Its fundamental properties are summarized in the table below, providing a quick reference for experimental design and execution.

Property	Value	Source
CAS Number	66621-73-6	[1][3]
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[1][3][4]
Molecular Weight	138.12 g/mol	[3][4]
Appearance	Crystalline solid	[1][2]
Purity	≥95%	[1][2]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	DMF: ~1 mg/mL, PBS (pH 7.2): ~10 mg/mL	[1][2]
Storage Temperature	-20°C	[2]
Stability	≥ 4 years (at -20°C)	[1][2]
pKa	Predicted: 3.78 ± 0.10	[5]
UV/Vis (λ _{max})	250 nm	[1][2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Pyrimidineacetic acid**. While a comprehensive experimental dataset is not publicly available, typical analytical techniques would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra would confirm the chemical structure by showing the characteristic shifts and couplings of the pyrimidine ring and the acetic acid moiety.
- Infrared (IR) Spectroscopy: The IR spectrum would display characteristic absorption bands for the carboxylic acid O-H and C=O stretching, as well as vibrations associated with the pyrimidine ring.

- Mass Spectrometry (MS): Mass spectral analysis would confirm the molecular weight of the compound.^[4]

A formal request to a supplier for the Certificate of Analysis (CoA) would provide batch-specific spectroscopic data.^[1]

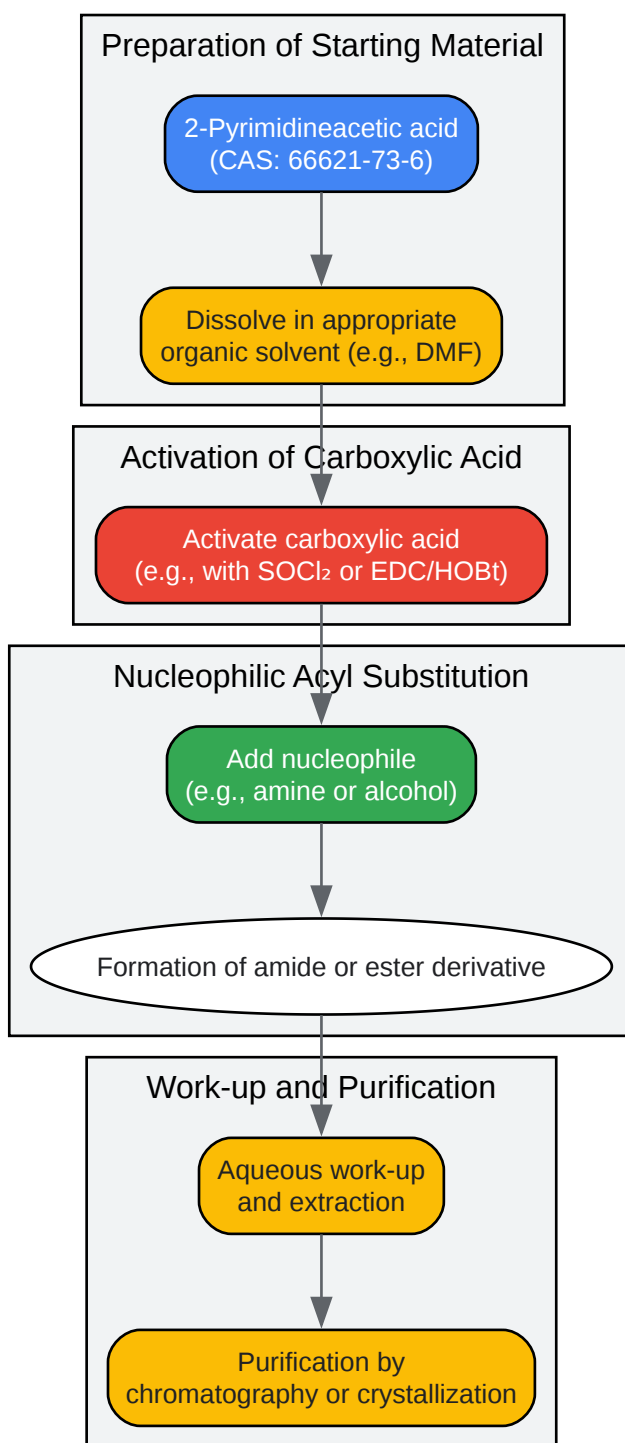
Synthesis and Reactivity

2-Pyrimidineacetic acid is primarily utilized as a synthetic intermediate in the preparation of more complex molecules, particularly in the pharmaceutical industry.^{[1][2]} The reactivity of this compound is centered around the carboxylic acid group and the pyrimidine ring.

General Reactivity:

- Carboxylic Acid Group: The carboxylic acid functionality can undergo typical reactions such as esterification, amidation, and reduction to form the corresponding alcohol.
- Pyrimidine Ring: The pyrimidine ring can participate in various substitution reactions, depending on the reaction conditions and the nature of the attacking reagent.

A generalized synthetic workflow for utilizing **2-pyrimidineacetic acid** in a subsequent reaction is depicted below.



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A generalized workflow for the derivatization of **2-Pyrimidineacetic acid**.

Experimental Protocols

Detailed experimental protocols are often proprietary or published in peer-reviewed literature for specific applications. However, a general procedure for handling and preparing a stock solution of **2-Pyrimidineacetic acid** is provided below, based on supplier information.^[2]

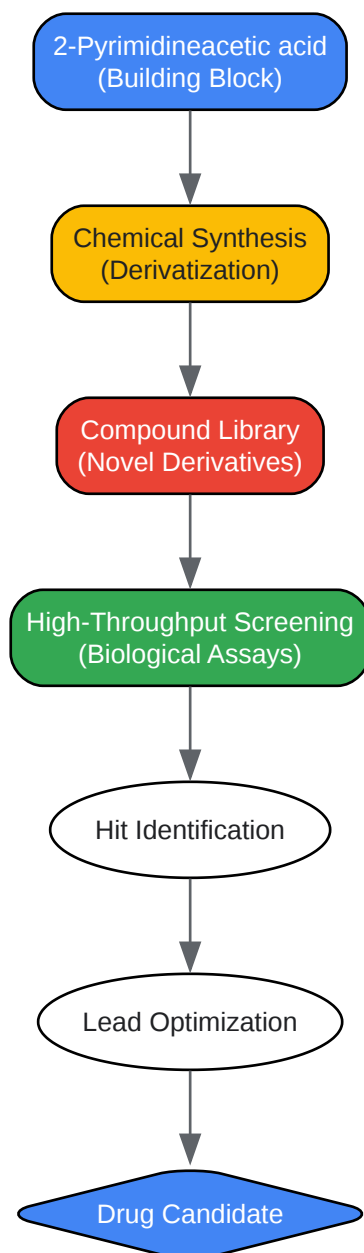
Preparation of a Stock Solution:

- Objective: To prepare a stock solution of **2-Pyrimidineacetic acid** for use in biological or chemical experiments.
- Materials:
 - **2-Pyrimidineacetic acid** (crystalline solid)^[2]
 - Dimethylformamide (DMF) or Phosphate-Buffered Saline (PBS, pH 7.2)^{[1][2]}
 - Inert gas (e.g., nitrogen or argon)
 - Appropriate glassware and personal protective equipment (PPE)
- Procedure for Organic Solvent: a. Weigh the desired amount of **2-Pyrimidineacetic acid** in a suitable vial. b. Add the appropriate volume of DMF to achieve the desired concentration (e.g., 1 mg/mL).^{[1][2]} c. Purge the vial with an inert gas to prevent degradation.^[2] d. Cap the vial and vortex or sonicate until the solid is completely dissolved.
- Procedure for Aqueous Buffer: a. Directly dissolve the crystalline **2-Pyrimidineacetic acid** in PBS (pH 7.2) to the desired concentration (up to approximately 10 mg/mL).^{[1][2]} b. It is recommended to use aqueous solutions on the same day of preparation.^[2]
- Storage: Store the stock solution at -20°C for long-term stability.^[2]

Biological Activity and Applications

2-Pyrimidineacetic acid is described as a synthetic intermediate for pharmaceutical synthesis.^{[1][2]} While specific biological activities of the compound itself are not extensively documented in the public domain, its derivatives are of significant interest in drug discovery. Pyrimidine-based compounds are known to exhibit a wide range of biological activities, including but not limited to antiviral, antibacterial, and anticancer properties.

The logical relationship for the development of a therapeutic agent starting from **2-pyrimidineacetic acid** is illustrated below.



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Drug discovery workflow starting from **2-Pyrimidineacetic acid**.

Safety and Handling

2-Pyrimidineacetic acid should be handled with care in a laboratory setting. It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[3]

- Hazard Statements: H315, H319, H335[3]
- Precautionary Statements: P261, P305+P351+P338

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete safety and handling information.[1] Use appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, when working with this compound.

Ordering and Availability

2-Pyrimidineacetic acid is commercially available from various chemical suppliers. It is typically sold in quantities ranging from milligrams to grams.[1] When ordering, confirm the purity and request a certificate of analysis for batch-specific data.[1]

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